

Biological Activities of Morachalcone A

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Compound Focus: Morachalcone A

CAS No.: 76472-88-3

Cat. No.: S633073

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The table below summarizes the key quantitative biological activities of **Morachalcone A** reported in the literature, which are crucial for understanding its research and development potential [1] [2].

Biological Activity	Experimental Model/Assay	Quantitative Result (IC ₅₀ /EC ₅₀)
Tyrosinase Inhibition	In vitro enzymatic assay	0.013 µM [1] [2]
Pancreatic Lipase Inhibition	In vitro enzymatic assay	6.2 µM [1] [2]
Anti-inflammatory (NO Production Inhibition)	RAW264.7 LPS-activated mouse macrophage cells	16.4 µM [1] [2]
Neuroprotective Effect	HT22 hippocampal cells (glutamate-induced oxidative stress)	EC ₅₀ : 35.5 ± 2.1 µM [1] [2]

Standard Protocols for Determining LOD and LOQ

Since direct values for **Morachalcone A** are unavailable, you can establish them for your analytical method (e.g., HPLC, UHPLC-MS/MS). The following standard methodologies are widely accepted and recommended by regulatory bodies [3] [4].

Method Based on Standard Deviation of the Blank and Slope

This is a common and robust method that requires a calibration curve and multiple blank measurements [3].

- **Procedure:**
 - **Prepare and Run Blanks:** Analyze at least 7-10 blank samples (a matrix without the analyte) to determine the background noise [3].
 - **Build a Calibration Curve:** Using standard solutions of known concentrations, create a scatter plot in Excel and add a linear trendline to obtain the equation $y = mx + b$, where m is the slope [3].
 - **Calculate Standard Deviation:** Use Excel's STDEV.S function to calculate the standard deviation (SD) of the responses from the blanks [3].
 - **Apply the Formulas:**
 - **LOD** = $3.3 \times (\text{SD of the blank} / \text{Slope of the calibration curve})$
 - **LOQ** = $10 \times (\text{SD of the blank} / \text{Slope of the calibration curve})$ [3]

Method Based on Standard Error of the Regression

This method is useful if you do not have dedicated blank readings, as it uses the error from the entire calibration curve [3].

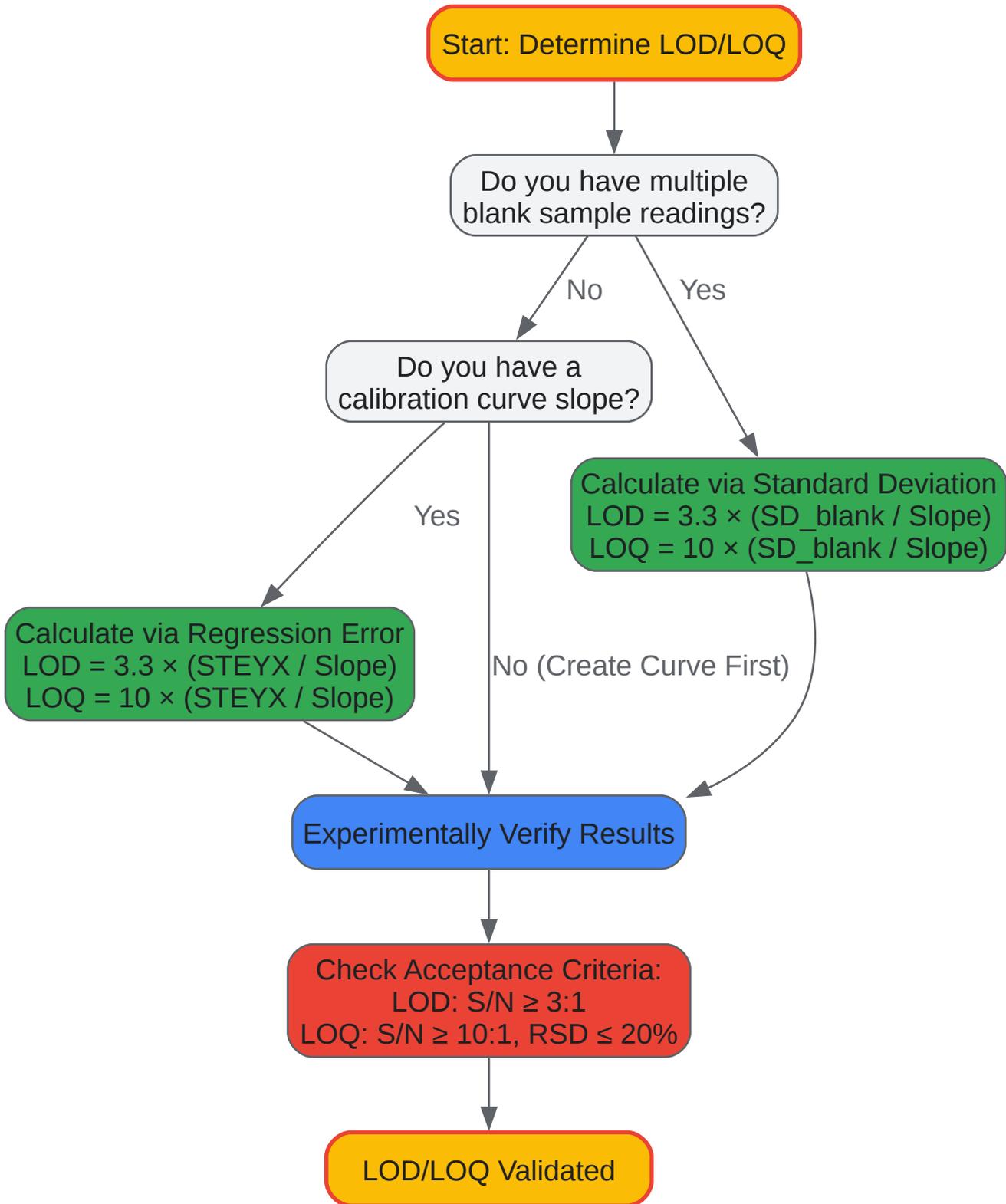
- **Procedure:**
 - **Create a Calibration Curve** as described above.
 - **Calculate Standard Error:** Use Excel's STEYX function to find the standard error of the regression (Sy/x).
 - **Apply the Formulas:**
 - **LOD** = $3.3 \times (\text{Standard Error of the Regression} / \text{Slope})$
 - **LOQ** = $10 \times (\text{Standard Error of the Regression} / \text{Slope})$ [3]

Experimental Verification

After calculating the LOD and LOQ, it is essential to experimentally confirm these values by preparing and analyzing samples at the calculated concentrations [4].

- **For LOD:** The signal-to-noise (S/N) ratio should be at least 3:1 [4].
- **For LOQ:** The S/N ratio should be at least 10:1, and the method should demonstrate acceptable precision (e.g., RSD < 20%) and accuracy (e.g., recovery of 75-125%) at that level [4].

The following diagram illustrates the decision-making workflow for calculating and validating LOD and LOQ based on your available data and resources.



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References

1. Morachalcone A | CAS:76472-88-3 - Manufacturer ChemFaces [chemfaces.com]
2. | CAS:76472-88-3 | Chalcones | Manufacturer BioCrick Morachalcone A [biocrick.com]
3. How to Calculate LOD and LOQ from Calibration Curve in Excel [thebricks.com]
4. Help me to calculate LOD , LOQ , please! - Chromatography Forum [chromforum.org]

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